

An In-depth Technical Guide to the Storage of 4-Acetylphenyl dimethylcarbamate

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Compound of Interest

Compound Name: 4-Acetylphenyl dimethylcarbamate

Cat. No.: B2398528

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the recommended storage conditions for **4-Acetylphenyl dimethylcarbamate** (CAS No. 52916-82-2), a compound of interest in various research and development applications. Adherence to proper storage protocols is critical to ensure the stability, purity, and overall integrity of the compound, thereby safeguarding experimental outcomes and developmental processes.

Core Storage Recommendations

The primary storage directive for **4-Acetylphenyl dimethylcarbamate** is refrigeration. For optimal stability, the compound should be stored within a temperature range of 2°C to 8°C^[1]. Beyond this specific temperature requirement, general best practices for chemical storage should also be meticulously followed to prevent degradation and ensure the safety of laboratory personnel.

Quantitative Storage Parameters

The following table summarizes the key quantitative data available for the storage of **4-Acetylphenyl dimethylcarbamate**.

Parameter	Recommended Condition	Source
Storage Temperature	2°C to 8°C	CHIRALEN[1]
Purity	95%	CHIRALEN[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₃	CHIRALEN[1]
Molecular Weight	207.23	CHIRALEN[1]

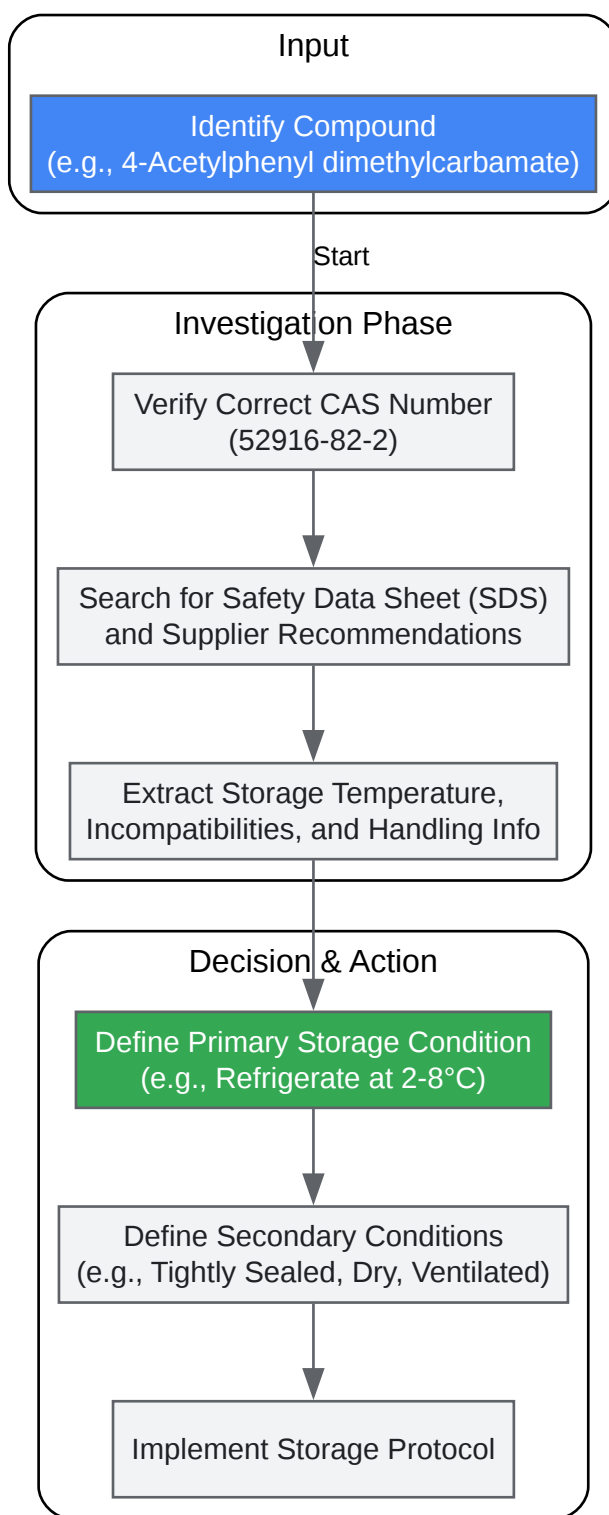
General Handling and Storage Protocols

While specific experimental protocols for stability testing of **4-Acetylphenyl dimethylcarbamate** are not widely published, established principles of chemical handling and storage are applicable. These general guidelines are crucial for maintaining the compound's integrity.

- **Container Integrity:** Always keep the container tightly sealed when not in use to prevent the ingress of moisture and other atmospheric contaminants[2][3].
- **Environment:** Store the compound in a dry and well-ventilated area[2][3]. Avoid direct sunlight and sources of heat[3][4].
- **Incompatibilities:** Keep away from strong oxidizing agents[2][3].
- **Labeling:** Ensure the container is clearly and accurately labeled with the compound's name, CAS number, and any relevant hazard information.
- **Inert Atmosphere:** For long-term storage or for particularly sensitive applications, consider storage under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation, although this is not explicitly stated as a requirement in the available literature.

Logical Workflow for Chemical Storage Assessment

The following diagram illustrates a logical workflow for determining the appropriate storage conditions for a chemical substance like **4-Acetylphenyl dimethylcarbamate**, starting from the initial identification of the compound.



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Workflow for Determining Chemical Storage Conditions.

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